

"vanillin isobutyrate chemical properties and structure"

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Compound of Interest

Compound Name: *Vanillin isobutyrate*

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Vanillin Isobutyrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

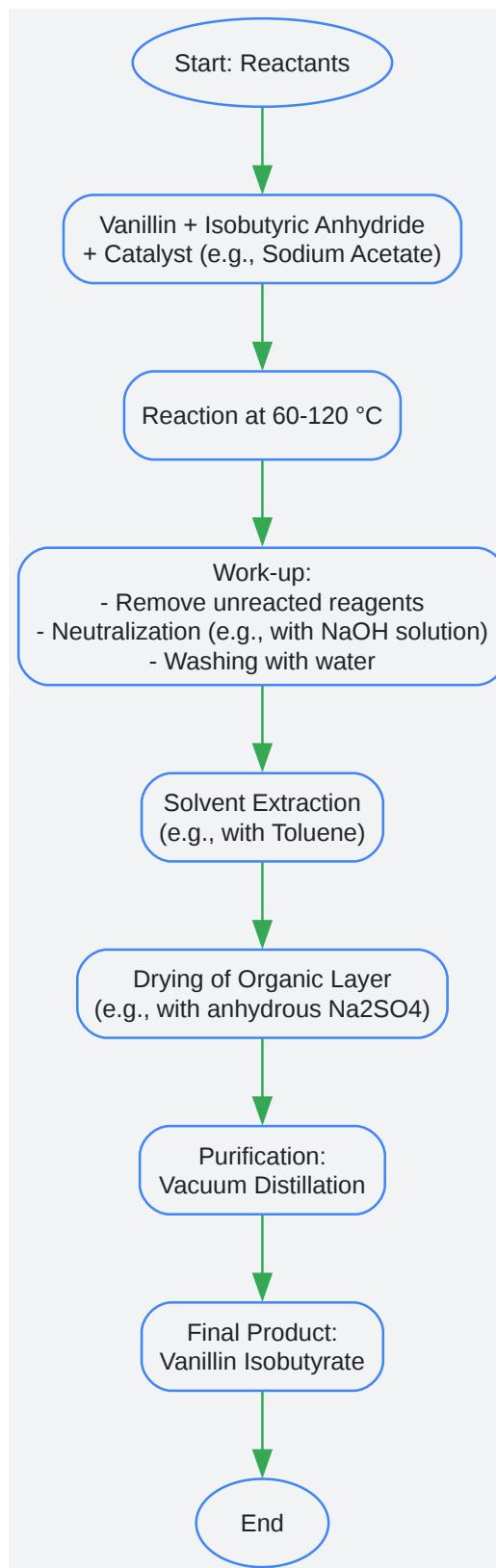
Abstract

This technical guide provides an in-depth overview of the chemical properties and structure of **vanillin isobutyrate**, a significant flavoring and fragrance agent. This document is intended for researchers, scientists, and professionals in drug development who require detailed chemical data and experimental methodologies. It includes a comprehensive summary of its physicochemical properties, detailed experimental protocols for their determination, and a visualization of its chemical structure.

Chemical Structure and Identification

Vanillin isobutyrate, also known as 4-formyl-2-methoxyphenyl 2-methylpropanoate, is the isobutyrate ester of vanillin.^[1] Its chemical structure combines the characteristic vanillin core with an isobutryryl group, which modifies its aroma and physical properties.

Below is a diagram of the chemical structure of **vanillin isobutyrate**.

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References

- 1. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
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